

Proper Disposal and Handling of PAR-2 (1-6) (human)

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Compound of Interest

Compound Name: PAR-2 (1-6) (human)

Cat. No.: B1354043

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For researchers, scientists, and drug development professionals, the safe handling and disposal of bioactive compounds like **PAR-2 (1-6) (human)** are paramount for maintaining a secure laboratory environment and ensuring regulatory compliance. This document provides a comprehensive guide to the proper disposal procedures for PAR-2 (1-6), including essential safety information, operational plans, and detailed experimental protocols.

Quantitative Data

The following table summarizes the key quantitative data for **PAR-2 (1-6) (human)**, a synthetic peptide agonist of Protease-Activated Receptor 2.

Property	Value	Reference Documents
Molecular Formula	C29H55N9O8	--INVALID-LINK--
CAS Number	190383-13-2	--INVALID-LINK--[1]
Solubility in Water	5.00 g/l at 25°C	--INVALID-LINK--[1]
Storage Temperature	-20°C (powder) or -80°C (in solvent)	--INVALID-LINK--[2]

Disposal Procedures

Proper disposal of PAR-2 (1-6) is crucial to prevent environmental contamination and potential biological effects. The recommended procedure involves chemical inactivation followed by disposal as hazardous waste.

Step-by-Step Disposal Protocol:

- Segregation and Collection:
 - Collect all waste materials contaminated with PAR-2 (1-6), including unused solutions, cell culture media, and contaminated labware (e.g., pipette tips, tubes), in a designated and clearly labeled, leak-proof hazardous waste container.
- Chemical Inactivation:
 - For liquid waste, chemical degradation is the primary method to render the peptide biologically inactive.
 - Option A: Sodium Hypochlorite (Bleach) Inactivation:
 - Add a sufficient volume of fresh 10% sodium hypochlorite solution (household bleach) to the liquid waste to achieve a final concentration of at least 1:10 (one part bleach to nine parts waste).
 - Gently mix the solution and allow a minimum contact time of 30 minutes to ensure complete inactivation of the peptide.[\[3\]](#)
 - Option B: Alkaline Detergent Inactivation:
 - Alternatively, add a 1% (v/v) solution of a formulated alkaline detergent to the liquid waste.
 - Ensure thorough mixing and a contact time of at least 30 minutes.[\[3\]](#)
 - For solid waste, immerse the contaminated materials in a 10% bleach solution or a 1% alkaline detergent solution, ensuring all surfaces are in contact with the inactivating agent for a minimum of 30 minutes.[\[3\]](#)
- Final Disposal:

- After inactivation, the treated waste should be disposed of through a licensed waste disposal company.[\[4\]](#)
- Follow all local, state, and federal regulations for the disposal of chemical and biohazardous waste.
- Never dispose of untreated PAR-2 (1-6) waste down the drain or in the regular trash.

Experimental Protocols

Below is a detailed methodology for a key experiment involving the activation of PAR-2 in an in vivo model.

Protocol: In Vivo Activation of PAR-2 in Mice

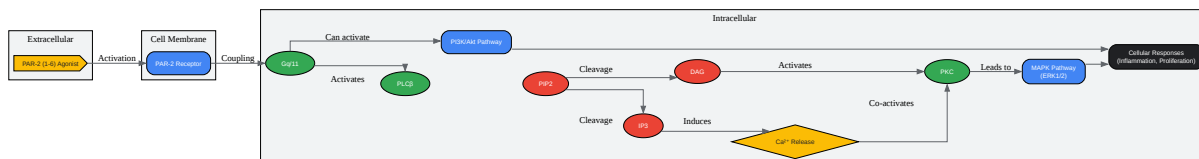
This protocol is adapted from a study investigating the effects of PAR-2 activation on colonic paracellular permeability.[\[4\]](#)

- Animal Model:
 - Swiss 3T3 mice are used for the experiment.
- Reagent Preparation:
 - Prepare a solution of the PAR-2 activating peptide SLIGRL (a PAR-2 agonist) in saline.
 - Prepare a control solution of the inactive reverse peptide LRGILS in saline.
 - Prepare a saline-only vehicle control.
- Administration:
 - Administer 50 µl of the prepared solutions (SLIGRL, LRGILS, or saline) intracolonicallly to the mice.
 - Dosages of SLIGRL can be varied (e.g., 5 µg or 100 µg per mouse) to assess dose-dependent effects.[\[4\]](#)

- Time Point for Analysis:
 - The peak inflammatory response and increase in paracellular permeability following PAR-2 activation with SLIGRL have been observed at 4 hours post-administration. Therefore, this time point is chosen for sample collection and analysis.^[4]
- Outcome Measures:
 - At the 4-hour time point, tissues can be collected to assess various endpoints, such as:
 - Changes in paracellular permeability.
 - Inflammatory markers.
 - Activation of downstream signaling pathways.

Signaling Pathway

The activation of PAR-2 by its agonist, PAR-2 (1-6), triggers a cascade of intracellular signaling events. The diagram below illustrates the primary signaling pathway initiated by PAR-2 activation.



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Caption: PAR-2 signaling pathway initiated by agonist binding.

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